

# 4-Aminoisobenzofuran-1,3-dione safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 4-Aminoisobenzofuran-1,3-dione

Cat. No.: B094892

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An In-depth Technical Guide to the Safe Handling of **4-Aminoisobenzofuran-1,3-dione**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety data and handling precautions for **4-Aminoisobenzofuran-1,3-dione** (CAS No: 17395-99-2), a key intermediate in medicinal chemistry and materials science.<sup>[1]</sup>

## Chemical Identification and Physical Properties

**4-Aminoisobenzofuran-1,3-dione** is a solid, light yellow to yellow crystalline powder.<sup>[2]</sup> It is recognized for its role as a versatile precursor in synthesizing complex nitrogen- and oxygen-containing heterocyclic systems.<sup>[1]</sup>

Property	Value	Source
CAS Number	17395-99-2	[3][4][5][6][7]
Molecular Formula	C8H5NO3	[2][3][4][5][7]
Molecular Weight	163.13 g/mol	[1][2][4][6][7]
Appearance	Light yellow to yellow Solid	[2]
Melting Point	193-194 °C	[2]
Boiling Point	384.8±25.0 °C (Predicted)	[2]
Density	1.555±0.06 g/cm3 (Predicted)	[2]
Purity	≥95%	[3][4]

## Hazard Identification and Classification

This compound is classified as hazardous. The GHS pictograms and hazard statements indicate potential health risks upon exposure.

GHS Pictogram	Signal Word	Hazard Statements
GHS07	Warning	H302: Harmful if swallowed.[2] [3] H312: Harmful in contact with skin.[3] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H332: Harmful if inhaled.[2][3] H335: May cause respiratory irritation.[2]

## Handling and Storage Protocols

Proper handling and storage are critical to minimize risk.

Handling:

- Ventilation: Use only outdoors or in a well-ventilated area.[8][9] Facilities should be equipped with a local exhaust ventilation system to control exposure.
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[8][9] Do not eat, drink, or smoke when using this product.
- Avoid Contact: Avoid contact with skin, eyes, and personal clothing.[8]
- Avoid Inhalation: Avoid breathing dust, fumes, or spray.[8][9]

#### Storage:

- Conditions: Store in a tightly-closed container in a cool, dry, and well-ventilated place.[8][10]
- Environment: Keep in a dark place under an inert atmosphere.[3][4][5]
- Temperature: Recommended storage temperature is 2-8°C.[3][4][5][6]
- Incompatibilities: Keep away from incompatible substances and sources of ignition.[8]

## Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, incorporating engineering controls, administrative controls, and personal protective equipment.

Caption: Logical workflow for safe chemical handling.

#### Recommended PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8][10]
- Skin Protection: Wear protective gloves and impervious clothing to prevent skin exposure.[8][9][10]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved dust respirator.[11]

## First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Obtain medical aid. <a href="#">[8]</a> <a href="#">[9]</a>
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately. <a href="#">[8]</a>
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and obtain medical aid immediately. <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately. <a href="#">[8]</a>

### Fire-Fighting Measures:

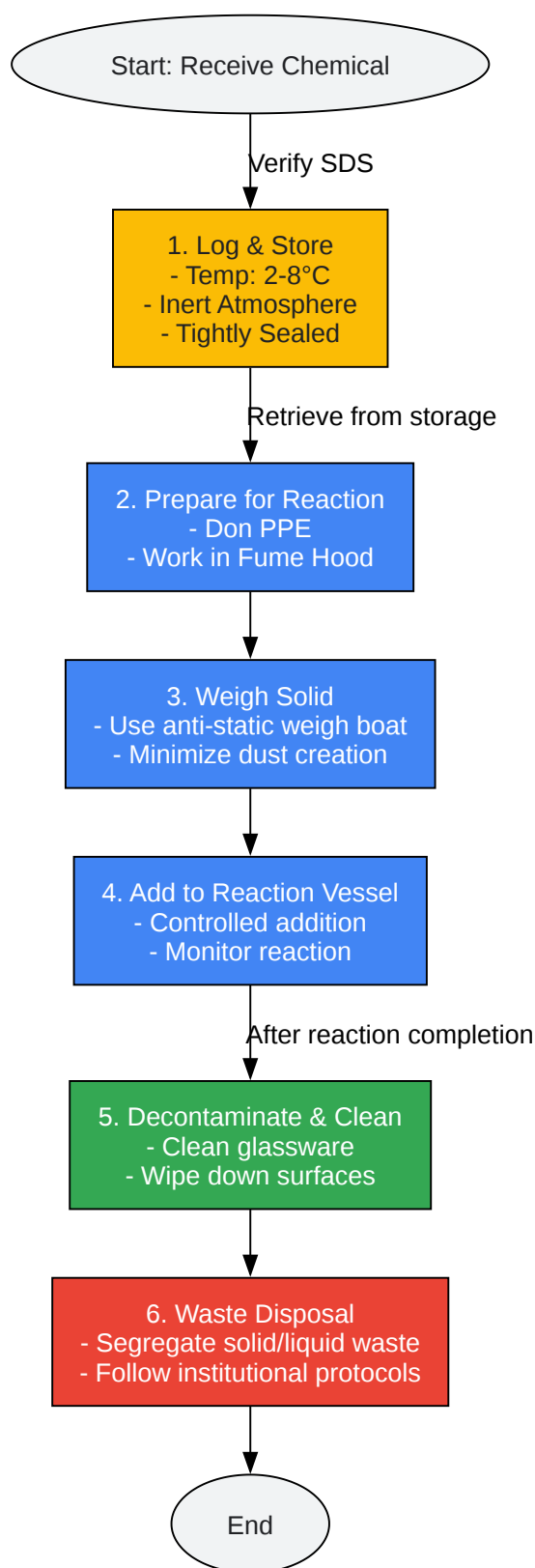
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[8\]](#)[\[10\]](#)
- Specific Hazards: Thermal decomposition may generate irritating and highly toxic gases, including carbon and nitrogen oxides.[\[8\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[10\]](#)

### Accidental Release Measures:

- Personal Precautions: Wear protective equipment and keep unprotected personnel away. Ensure adequate ventilation and remove all sources of ignition.[8]
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[8]
- Containment and Cleanup: Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container.[8] Consult local regulations for disposal.

## Experimental Workflow: Safe Use in a Laboratory Setting

The following diagram outlines a standard workflow for handling **4-Aminoisobenzofuran-1,3-dione**, emphasizing safety at each step.



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Caption: Standard laboratory workflow for handling solid reagents.

This guide is intended to provide comprehensive safety information for trained professionals. Always consult the specific Safety Data Sheet (SDS) provided by the supplier before use and adhere to all institutional and regulatory safety guidelines.

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